

Essential Safety and Logistical Information for Handling Cefpodoxime-d3

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Compound of Interest

Compound Name: Cefpodoxime-d3

Cat. No.: B7825953

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for **Cefpodoxime-d3**, a deuterated analog of the cephalosporin antibiotic Cefpodoxime. Adherence to these guidelines is essential to minimize exposure risks and ensure a safe laboratory environment.

Hazard Identification and Classification

Cefpodoxime-d3 is classified as a hazardous substance. The primary health risks associated with this compound are respiratory and skin sensitization.

- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[1\]](#)[\[2\]](#)
- Skin Sensitization: May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)

Signal Word: Danger[\[1\]](#)

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₇ N ₅ O ₉ S ₂ (for Cefpodoxime proxetil)
Molecular Weight	557.60 g/mol (for Cefpodoxime proxetil)[1]
Melting Point/Range	111 - 113 °C / 231.8 - 235.4 °F (for Cefpodoxime proxetil)[1]
Appearance	Solid
Solubility	No information available[1]

Note: Properties are for the closely related compound Cefpodoxime proxetil and are expected to be similar for **Cefpodoxime-d3**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate the risks of sensitization and exposure. The following PPE is mandatory when handling **Cefpodoxime-d3**.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemically resistant gloves (e.g., nitrile, powder-free latex). [3] Double gloving is recommended.[3]
Eye Protection	Safety Glasses	Safety glasses with side shields are recommended, especially when handling powders.[4]
Skin and Body Protection	Lab Coat/Gown	A disposable, impervious gown is recommended to prevent skin contact.[4][5]
Respiratory Protection	Respirator	In case of inadequate ventilation or when generating dust, a particulate respirator should be worn.[3]

Operational and Disposal Plans

Handling and Storage

- **Engineering Controls:** Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of dust.
- **Safe Handling Practices:** Avoid all personal contact, including inhalation and contact with skin and eyes.[3] Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after handling.
- **Storage:** Store in a dry, cool, and well-ventilated place.[4] Keep the container tightly closed when not in use.[4]

Spill Management

In the event of a spill:

- Evacuate: Evacuate unnecessary personnel from the area.[4]
- Ventilate: Ensure adequate ventilation.
- Contain: Use dry clean-up procedures and avoid generating dust.[3] Dampen with water to prevent dust from becoming airborne.[3]
- Clean-up: Use a HEPA-filtered vacuum or wet sweeping to clean up the spill.[3][4]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Collect all contaminated materials in a sealed container for proper disposal.

First Aid Measures

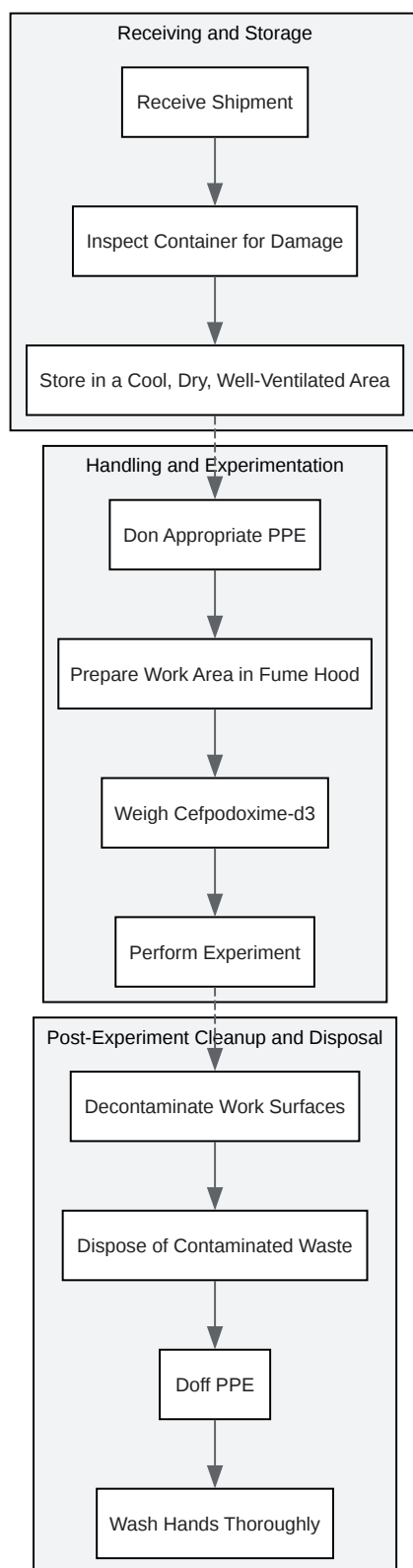
- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water.[1] If skin irritation or a rash occurs, get medical advice.[2]
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids.[1] Seek medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[1]

Disposal

Dispose of **Cefpodoxime-d3** and any contaminated materials in accordance with local, state, and federal regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

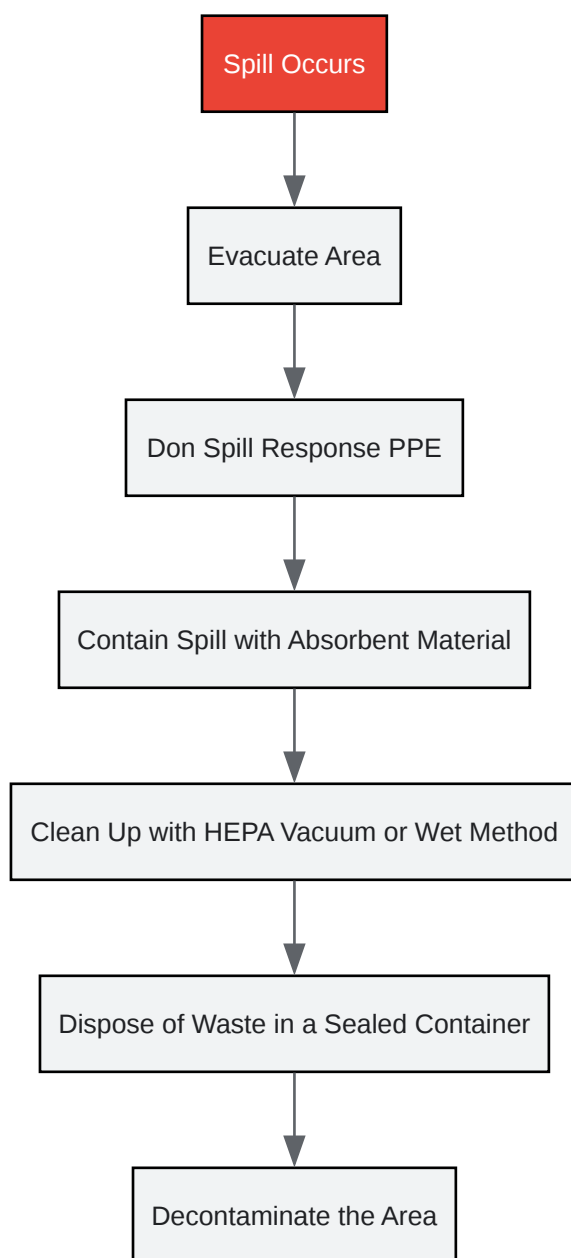
Procedural Workflow

The following diagrams illustrate the key procedural workflows for handling **Cefpodoxime-d3** safely.



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Caption: General workflow for handling **Cefpodoxime-d3**.



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Caption: Spill response procedure for **Cefpodoxime-d3**.

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